

Tricarballylate: A Tool for Elucidating the Krebs Cycle

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tricarballylate

Cat. No.: B1239880

[Get Quote](#)

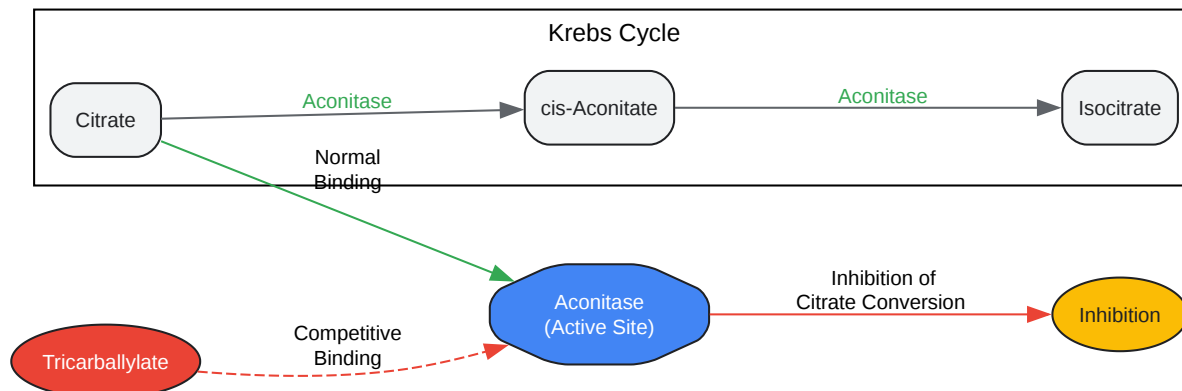
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

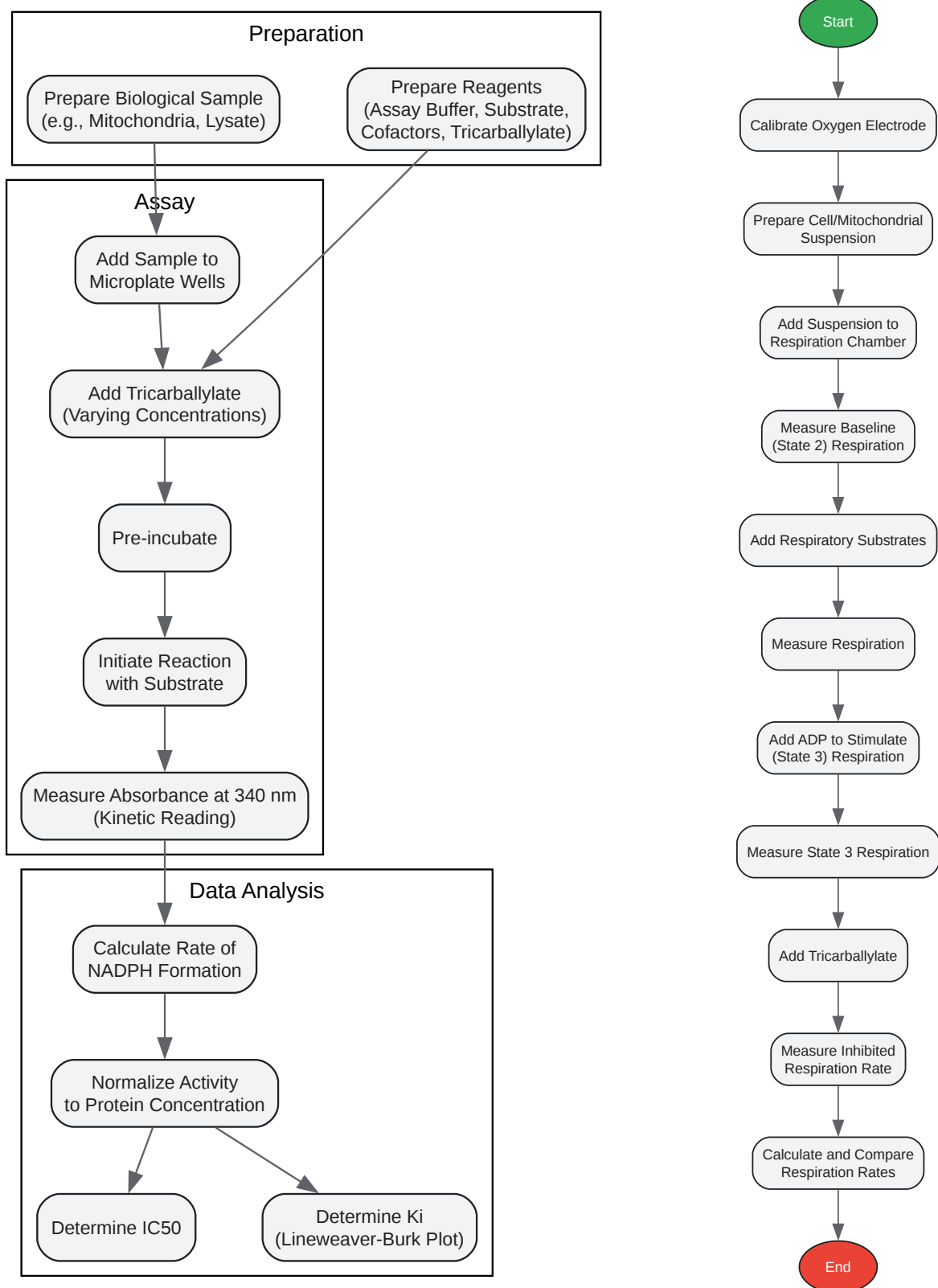
Introduction

Tricarballylic acid, or **tricarballylate**, is a tricarboxylic acid that serves as a valuable tool for studying the intricate workings of the Krebs cycle (also known as the citric acid cycle or TCA cycle). Its primary utility lies in its ability to competitively inhibit aconitase, a key enzyme that catalyzes the stereospecific isomerization of citrate to isocitrate.[1][2] By blocking this crucial step, **tricarballylate** allows researchers to probe the consequences of disrupting the Krebs cycle, investigate metabolic flux, and explore the downstream effects on cellular respiration and biosynthesis. These application notes provide detailed protocols and data for utilizing **tricarballylate** as a specific inhibitor of the Krebs cycle.

Mechanism of Action

Tricarballylate acts as a competitive inhibitor of aconitase (aconitate hydratase, EC 4.2.1.3).[1][2] This means that **tricarballylate** binds to the active site of the enzyme, the same site where the natural substrate, citrate, would normally bind. This binding is reversible, and the degree of inhibition is dependent on the relative concentrations of the inhibitor and the substrate. The structural similarity between **tricarballylate** and citrate allows it to effectively compete for the active site, thereby preventing the conversion of citrate to isocitrate and halting the progression of the Krebs cycle at this juncture.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Production of tricarballic acid by rumen microorganisms and its potential toxicity in ruminant tissue metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tricarballic acid: A Tool for Elucidating the Krebs Cycle]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239880#tricarballic-acid-as-a-tool-for-studying-the-krebs-cycle]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

